

# 1-(2-Bromoethyl)-1H-1,2,4-triazole molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Bromoethyl)-1H-1,2,4-triazole

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An In-depth Technical Guide to the Molecular Weight of **1-(2-Bromoethyl)-1H-1,2,4-triazole**

This technical guide provides a detailed analysis of the molecular weight of **1-(2-Bromoethyl)-1H-1,2,4-triazole**, a compound of interest in various research and development applications. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive breakdown of the molecular weight calculation, relevant atomic mass data, and a visualization of its chemical structure.

## Molecular Formula and Structure

The chemical formula for **1-(2-Bromoethyl)-1H-1,2,4-triazole** is  $C_4H_6BrN_3$ .<sup>[1]</sup> The structure consists of a 1,2,4-triazole ring substituted at the N1 position with a 2-bromoethyl group.

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1-(2-Bromoethyl)-1H-1,2,4-triazole** is based on the atomic weights of carbon, hydrogen, bromine, and nitrogen.

## Atomic Weight of Constituent Elements

The standard atomic weights of the elements present in the compound are summarized in the table below. These values are based on the recommendations from the IUPAC Commission on Isotopic Abundances and Atomic Weights.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008
Bromine	Br	79.904[2][3]
Nitrogen	N	14.007[4][5]

## Molecular Weight Calculation

The molecular weight is calculated by multiplying the atomic weight of each element by the number of atoms of that element in the molecular formula and summing the results.

Element	Number of Atoms	Atomic Weight ( g/mol )	Total Mass ( g/mol )
Carbon (C)	4	12.011	48.044
Hydrogen (H)	6	1.008	6.048
Bromine (Br)	1	79.904	79.904
Nitrogen (N)	3	14.007	42.021
Total Molecular Weight	176.017		

The calculated molecular weight of **1-(2-Bromoethyl)-1H-1,2,4-triazole** is 176.017 g/mol . This value is often rounded to 176.01 g/mol in chemical literature and supplier specifications.[1]

## Experimental Verification

While the molecular weight is a calculated value based on standard atomic weights, it can be experimentally verified using techniques such as mass spectrometry. In mass spectrometry, the molecule is ionized, and the mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured. This allows for the determination of the monoisotopic mass and confirmation of the molecular formula.

## Visualizations

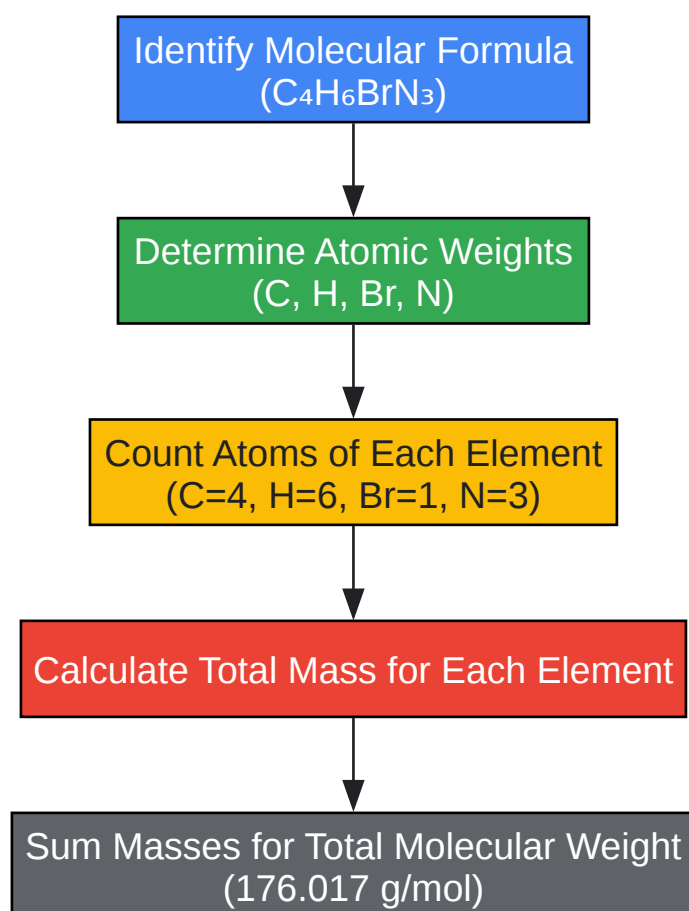
### Molecular Structure

The following diagram illustrates the chemical structure of **1-(2-Bromoethyl)-1H-1,2,4-triazole**.

Caption: Chemical structure of **1-(2-Bromoethyl)-1H-1,2,4-triazole**.

### Workflow for Molecular Weight Calculation

The logical workflow for calculating the molecular weight is depicted below.



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Caption: Workflow for calculating molecular weight.

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- To cite this document: BenchChem. [1-(2-Bromoethyl)-1H-1,2,4-triazole molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345338#1-2-bromoethyl-1h-1-2-4-triazole-molecular-weight]

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